

# 3,5-Dichlorothiophenol: A Comprehensive Technical Guide for Researchers

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An in-depth examination of the material safety data, experimental protocols, and hazard classifications for **3,5-Dichlorothiophenol**, tailored for researchers, scientists, and professionals in drug development.

This technical guide provides a detailed overview of **3,5-Dichlorothiophenol** (CAS No. 17231-94-6), a halogenated aromatic thiol utilized as a building block in the synthesis of novel pharmaceutical and agrochemical compounds. This document consolidates critical safety information, physical and chemical properties, and standardized experimental methodologies to ensure safe handling and informed application in a laboratory setting.

### **Core Safety and Hazard Information**

**3,5-Dichlorothiophenol** is classified as a hazardous substance, and appropriate safety precautions must be observed during its handling and use. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a framework for communicating the hazards associated with this compound.

Table 1: GHS Hazard Classification



| Hazard Class                                     | Hazard<br>Category | Pictogram         | Signal Word | Hazard<br>Statement                                 |
|--|--------------------|-------------------|-------------|---|
| Acute Toxicity,<br>Oral                          | Category 4         | <b>⊋</b> alt text | Warning     | H302: Harmful if swallowed.[1][2]                   |
| Skin<br>Corrosion/Irritatio<br>n                 | Category 2         | <b>⊋</b> alt text | Warning     | H315: Causes<br>skin irritation.[2]                 |
| Serious Eye<br>Damage/Eye<br>Irritation          | Category 2A        | <b>⊋</b> alt text | Warning     | H319: Causes<br>serious eye<br>irritation.[2][3]    |
| Specific Target Organ Toxicity — Single Exposure | Category 3         | <b>⊋</b> alt text | Warning     | H335: May<br>cause respiratory<br>irritation.[2][3] |

Precautionary Statements: A comprehensive list of precautionary statements, including those for prevention, response, storage, and disposal, can be found in the safety data sheets provided by suppliers. Key recommendations include avoiding breathing dust/fume/gas/mist/vapors/spray and washing skin thoroughly after handling.[3]

### **Physicochemical Properties**

The physical and chemical properties of **3,5-Dichlorothiophenol** are essential for its proper storage, handling, and use in experimental settings.

Table 2: Physical and Chemical Properties of 3,5-Dichlorothiophenol



| Property          | Value  |  |
|-------------------|--|--|
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> S                                  |  |
| Molecular Weight  | 179.07 g/mol   |  |
| Appearance        | White to yellow crystalline powder or solid.[3][4]                               |  |
| Melting Point     | 62-65 °C (lit.).[3][4]   |  |
| Boiling Point     | 270-272 °C   |  |
| Density           | 1.421 ± 0.06 g/cm <sup>3</sup> (Predicted)                                       |  |
| рКа               | 5.07 ± 0.11 (Predicted)  |  |
| Solubility        | Insoluble in water; soluble in organic solvents such as ethanol and ether.[4][5] |  |

### **Experimental Protocols**

The data presented in this guide are determined by standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These guidelines ensure data consistency and reliability across different laboratories.

#### **Determination of Melting Point (OECD TG 102)**

The melting point of **3,5-Dichlorothiophenol** is determined using the capillary method. A small, finely powdered sample is packed into a capillary tube and heated in a controlled manner. The temperature at which the substance is observed to melt is recorded as the melting point.

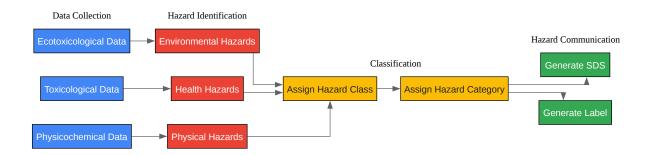
#### **Acute Oral Toxicity (OECD TG 423)**

The acute oral toxicity, expressed as the LD50 (the dose at which 50% of the test animals are expected to die), is determined by a stepwise procedure. A small group of animals is dosed at a defined level. The outcome of this initial dose determines the subsequent dose for the next group of animals. This process is repeated until the criteria for determining the LD50 are met. This method is designed to minimize the number of animals required.



## **Logical and Experimental Workflows**

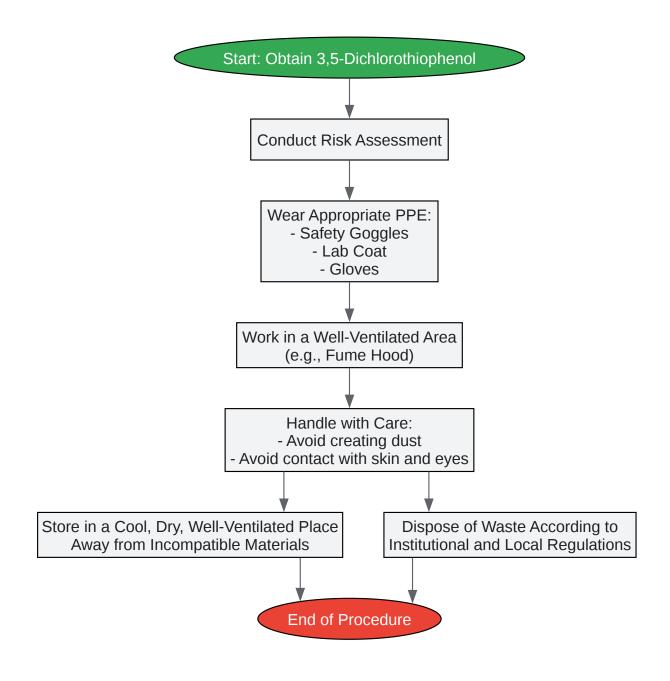
To ensure safety and consistency in the laboratory, standardized workflows for handling and in case of accidental exposure are critical.



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Caption: GHS Hazard Classification Workflow.

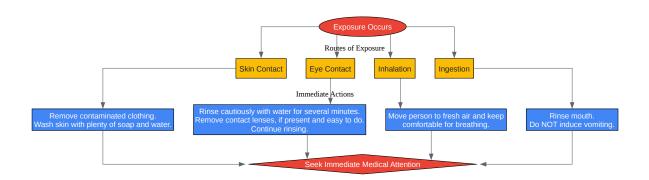




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Caption: Safe Handling Workflow for **3,5-Dichlorothiophenol**.





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Caption: First Aid Workflow for Exposure to **3,5-Dichlorothiophenol**.

#### **Toxicological Information**

**3,5-Dichlorothiophenol** is harmful if swallowed and causes skin and serious eye irritation.[1] [2][3] It may also cause respiratory irritation.[2][3] The primary routes of exposure are through ingestion, skin contact, eye contact, and inhalation. Chronic exposure information is limited, and it is recommended to minimize exposure.

## **Storage and Disposal**

Proper storage and disposal of **3,5-Dichlorothiophenol** are crucial to prevent accidents and environmental contamination.

• Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[5] The container should be kept tightly closed.



• Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be treated as hazardous.

This technical guide is intended to provide essential information for the safe handling and use of **3,5-Dichlorothiophenol** in a research setting. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new experimental work. Always refer to the most current Safety Data Sheet provided by the supplier for complete and detailed information.

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#### References

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